

# Application Notes and Protocols for L82-G17 in DNA Repair Inhibition

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## Compound of Interest

Compound Name: **L82-G17**

Cat. No.: **B15586069**

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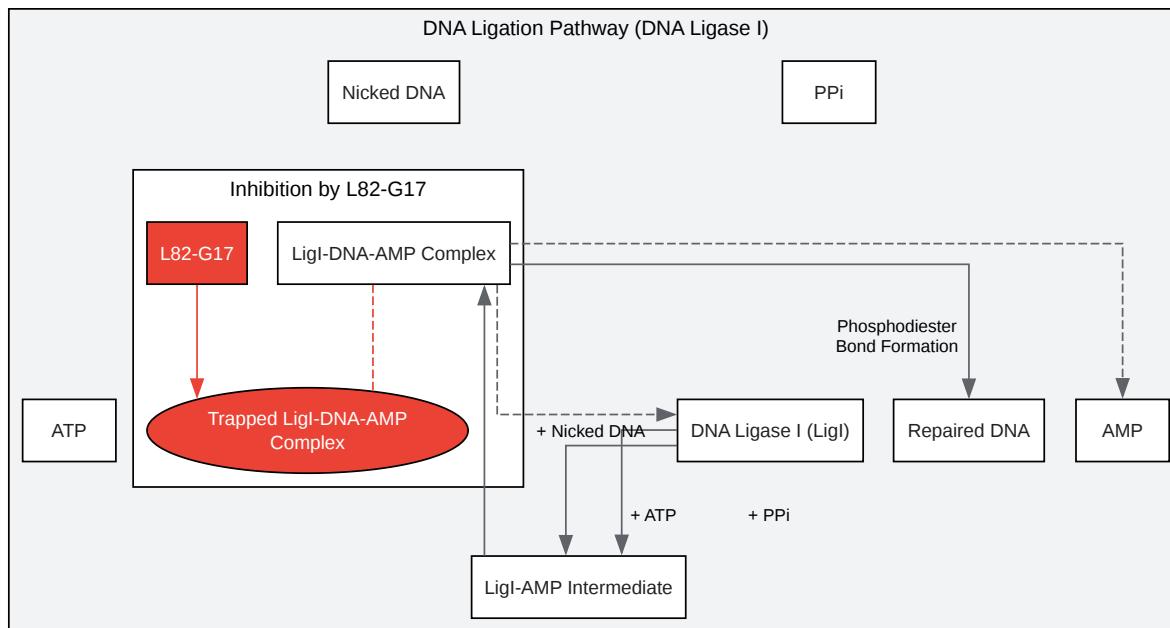
## For Researchers, Scientists, and Drug Development Professionals

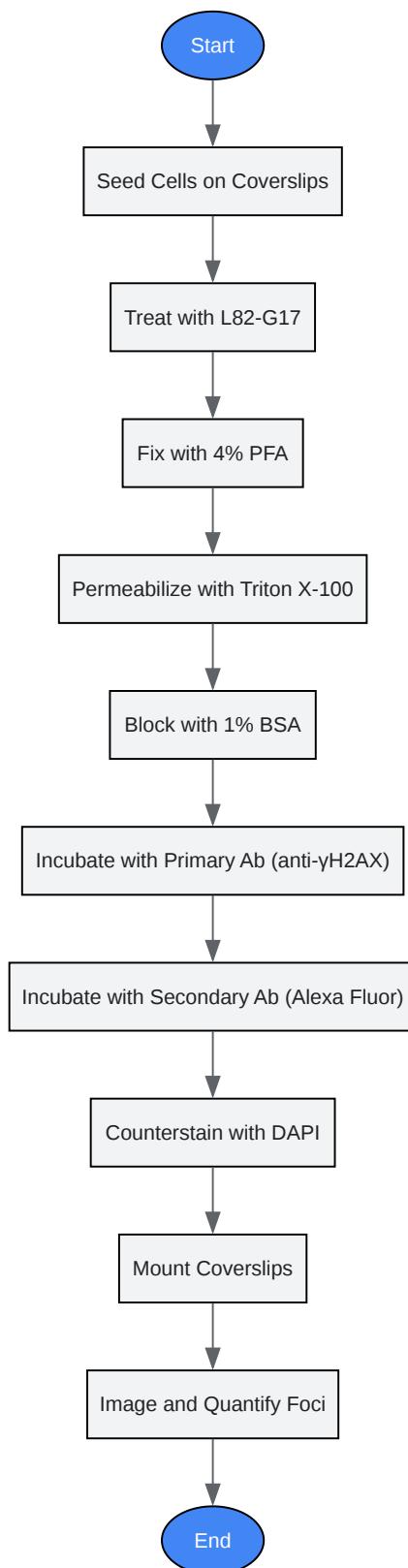
### Introduction

**L82-G17** is a potent and selective small molecule inhibitor of human DNA ligase I (LigI).<sup>[1][2][3]</sup> DNA ligase I plays a crucial role in the final steps of DNA replication, recombination, and repair by joining breaks in the phosphodiester backbone of DNA. **L82-G17** functions as an uncompetitive inhibitor, offering a valuable tool for investigating the catalytic activity and cellular functions of LigI.<sup>[1][3][4]</sup> Its ability to selectively inhibit LigI makes it a significant compound for cancer research and the development of anti-cancer agents that target DNA repair pathways.<sup>[2][5]</sup>

### Mechanism of Action

**L82-G17** specifically targets the third and final step of the DNA ligation process: phosphodiester bond formation.<sup>[1][6]</sup> Unlike competitive inhibitors that bind to the enzyme's active site, **L82-G17** is an uncompetitive inhibitor. It binds to the enzyme-substrate complex, specifically the complex formed by non-adenylated LigI with the DNA-adenylate intermediate.<sup>[1]</sup> This binding stabilizes the LigI-DNA complex, preventing the final sealing of the DNA nick and leading to an accumulation of DNA breaks. This mechanism is distinct from its parent compound, L82, which exhibits both competitive and uncompetitive inhibition.<sup>[1]</sup>



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